

Technical Guide: Spectral Profiling of 3-(Difluoromethyl)-4-methoxybenzoic Acid

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Compound of Interest

Compound Name: 3-(Difluoromethyl)-4-methoxybenzoic acid

CAS No.: 1783735-14-7

Cat. No.: B2665930

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Executive Summary

Compound: **3-(Difluoromethyl)-4-methoxybenzoic acid** CAS Registry Number: 1783735-14-7 Molecular Formula:

Molecular Weight: 202.16 g/mol

This compound serves as a strategic intermediate in drug discovery, particularly for modulating lipophilicity and metabolic stability via the difluoromethyl (

) bioisostere. The

group acts as a lipophilic hydrogen bond donor, distinguishing it from the trifluoromethyl (

) or methyl (

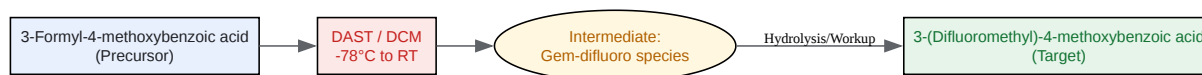
) analogues.

Synthesis & Isolation Context

Understanding the synthesis is prerequisite to interpreting the spectral impurity profile. The standard industrial route involves the deoxofluorination of 3-formyl-4-methoxybenzoic acid using Diethylaminosulfur trifluoride (DAST) or Deoxo-Fluor®.

Reaction Pathway

The transformation proceeds via the nucleophilic attack of fluoride on the activated aldehyde carbonyl.



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Figure 1: Deoxofluorination pathway for the synthesis of the target compound.

Spectral Analysis: NMR Spectroscopy

The nuclear magnetic resonance (NMR) profile is dominated by the coupling between the fluorine atoms (

) and the benzylic proton/carbon.

¹H NMR (Proton) Data

Solvent: DMSO-

or CDCl₃

Key Feature: The

proton appears as a characteristic triplet with a large geminal coupling constant (

).

Shift (ppm)	Multiplicity	Integration	Coupling (Hz)	Assignment	Structural Context
12.80	br s	1H	-	COOH	Carboxylic acid proton (exchangeable).
8.15	d	1H		Ar-H2	Ortho to acid; split by meta-coupling.
8.05	dd	1H		Ar-H6	Ortho to acid; meta to .
7.20	t	1H			Diagnostic Signal. Geminal H-F coupling.
7.12	d	1H		Ar-H5	Ortho to OMe; shielded by oxygen.
3.92	s	3H	-		Methoxy singlet.

Interpretation Logic:

- The
triplet at
7.20 ppm is the definitive fingerprint. It distinguishes the product from the aldehyde precursor (which shows a singlet ~10 ppm) and the monofluoromethyl impurity.
- The large coupling constant (

Hz) confirms the geminal F-C-H arrangement.

C NMR (Carbon) Data

Solvent: DMSO-

Key Feature: Carbon-Fluorine coupling results in triplets for the carbon and splitting of adjacent aromatic carbons.

Shift (ppm)	Multiplicity	Coupling (Hz)	Assignment
166.8	s	-	C=O (Acid)
160.5	s	-	C-4 (Ar-OMe)
132.1	t		C-3 (Ar-)
131.5	s	-	C-6
124.0	s	-	C-1 (Ar-COOH)
122.5	t		C-2
112.0	t		(Difluoromethyl)
111.5	s	-	C-5
56.2	s	-	

F NMR (Fluorine) Data

Reference: CFCI

(
0.0)

- Shift:

-115.0 ppm

- Multiplicity: Doublet (d)
- Coupling:

Hz

- Analysis: The doublet arises from coupling to the single benzylic proton. A singlet would indicate loss of the proton (e.g., oxidation to), while a complex multiplet might suggest impurity.

Mass Spectrometry (MS) Profile

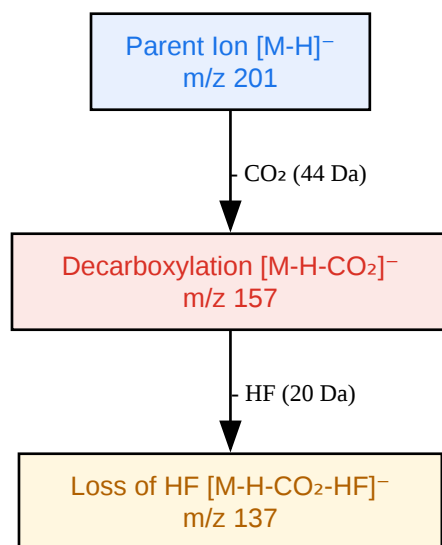
Mass spectrometry confirms the molecular weight and reveals the stability of the difluoromethyl group.

Ionization Mode: Electrospray Ionization (ESI), Negative Mode () is preferred for carboxylic acids.

- Molecular Ion:
= 201.04
- Calculated Exact Mass: 202.044
- Isotope Pattern: Standard carbon isotope distribution; no Cl/Br isotopes.

Fragmentation Pathway ()

Fragmentation typically involves decarboxylation and loss of the difluoromethyl moiety.



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Figure 2: Proposed ESI(-) fragmentation pathway for structural verification.

Infrared (IR) Spectroscopy

IR provides a rapid quality check for the functional groups, particularly the carbonyl and the C-F bonds.

Wavenumber ()	Intensity	Assignment	Notes
2800 - 3200	Broad, Med	O-H Stretch	Characteristic of carboxylic acid dimers.
1685	Strong	C=O Stretch	Conjugated acid carbonyl.
1605, 1580	Medium	C=C Aromatic	Benzene ring skeletal vibrations.
1260	Strong	C-O Stretch	Aryl alkyl ether (Ar-OMe).
1050 - 1150	Strong	C-F Stretch	Broad bands typical of fluorinated alkyls.

Experimental Protocols

Protocol 1: Sample Preparation for NMR

To ensure resolution of the

triplet:

- Solvent: Dissolve 10 mg of sample in 0.6 mL DMSO-
 (CDCl may cause peak overlapping if the acid proton is not distinct).
- Tube: Use high-grade 5mm NMR tubes to prevent shimming errors.
- Acquisition:
 - Set relaxation delay () to

s to allow relaxation of the quaternary carbons and

proton.

- Acquire

NMR without proton decoupling first to verify the doublet, then with decoupling to collapse to a singlet for purity integration.

Protocol 2: HPLC Purity Check

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 m, 4.6 x 100 mm).
- Mobile Phase:
 - A: Water + 0.1% Formic Acid
 - B: Acetonitrile + 0.1% Formic Acid
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm (aromatic) and 210 nm (general).
- Retention Time: The difluoromethyl group increases lipophilicity compared to the parent aldehyde. Expect RT shift to a later time (higher).

References

- Chemical Synthesis of Fluorinated Benzoates
 - Sigma-Aldrich. Product Catalog: **3-(Difluoromethyl)-4-methoxybenzoic acid** (CAS 1783735-14-7).
- Fluorination Methodology (DAST)

- Middleton, W. J. "New fluorinating reagents. Dialkylaminosulfur fluorides." The Journal of Organic Chemistry 40.5 (1975): 574-578.
- Spectral Database for Organic Compounds (SDBS)
 - General spectral data for 4-methoxybenzoic acid derivatives. National Institute of Advanced Industrial Science and Technology (AIST).
- NMR Prediction & Solvent Effects
 - Gottlieb, H. E., et al. "NMR Chemical Shifts of Trace Impurities: Common Laboratory Solvents, Organics, and Gases in Deuterated Solvents Relevant to the Organometallic Chemist." The Journal of Organic Chemistry 62.21 (1997): 7512-7515.
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